

IRDye 700DX photophysical characteristics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Irdye 700DX

CAS No.: 916821-46-0

Cat. No.: S9106197

[Get Quote](#)

Core Photophysical Properties

IRDye 700DX is a near-infrared (NIR) **phthalocyanine dye** known for its high photostability and fluorescence intensity [1]. The table below summarizes its key characteristics:

Property	Value / Description	Reference
Excitation Peak	689 nm	[2]
Emission Peak	699 nm	[2] [3]
Molar Absorption Coefficient (ϵ)	165,000 M ⁻¹ cm ⁻¹	[3]
Relative Quantum Efficiency	0.44 ± 0.06 (relative to dye group)	[3]
Estimated Brightness (at 695 nm)	0.61 ± 0.08 × 10 ⁵ M ⁻¹ cm ⁻¹	[3]
Molecular Weight	1954.22 g/mol	[1]
Chemical Formula	C ₇₄ H ₉₆ N ₁₂ Na ₄ O ₂₇ S ₆ Si ₃	[1]
Photosensitizer Type	Highly flexible, used in Near-Infrared Photoimmunotherapy (NIR-PIT)	[1] [4]

Property	Value / Description	Reference
Water Solubility	Excellent, does not aggregate in high ionic strength buffers	[1]

Single-Molecule Imaging Performance

A comparative study evaluated **IRDye 700DX** against other NIR dyes like Alexa 700 for single-molecule imaging, highlighting its advantages for low-background cellular studies [5] [3].

Performance Metric	IRDye 700DX	Alexa 700 (for comparison)
Mean Photons per Single Molecule	Superior to Alexa 700	57 ± 0.5
Apparent Photobleaching Time Constant	More photostable	2.2 ± 0.1 s
Mean Emission Period ("On-time")	1.4 seconds	< 1 second
Duty Cycle	Higher	0.62

This data shows that **IRDye 700DX** is **more photostable** than Alexa 700 and emits fluorescence for longer periods, which is a critical advantage for tracking single molecules over time [5] [3].

Experimental Protocol for Single-Molecule Imaging in Cells

The following workflow, based on published methodology, details how **IRDye 700DX** can be used for single-molecule imaging in MCF-7 cells (a breast cancer cell line) [1].

Key Steps Explained

- **Dye Conjugation:** **IRDye 700DX** is typically supplied as an NHS ester, which readily binds to amine groups on proteins like transferrin or antibodies [1] [6].
- **Sample Preparation:** Immobilizing the dye conjugate on a prepared glass dish allows for the characterization of single-molecule properties without cellular interference [1].
- **Cell Labeling:** Using a targeting molecule like transferrin ensures the dye is delivered to specific cellular pathways (e.g., receptor-mediated endocytosis) [1].
- **Imaging:** Imaging is performed using **695 nm excitation**, which corresponds to the dye's absorption peak, and emission is collected around **700 nm** [1]. The use of NIR light significantly reduces cellular autofluorescence compared to visible light, leading to a higher signal-to-background ratio [5].

Application in Biomedical Research

The combination of its NIR fluorescence and ability to conjugate to targeting molecules makes **IRDye 700DX** a powerful tool in biotechnology and pre-clinical research.

- **Apoptosis Detection:** Researchers have conjugated **IRDye 700DX** to Annexin V to create a molecular imaging probe (NIR700-Annexin V) for non-invasive detection of programmed cell death in tumor models, useful for monitoring cancer treatment response [6].
- **Mechanism of Action:** In Near-Infrared Photoimmunotherapy (NIR-PIT), an antibody-**IRDye 700DX** conjugate (like IR700) is targeted to cancer cells. Upon irradiation with NIR light (around 690 nm), the dye induces a photophysical reaction that leads to highly selective cancer cell destruction [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. IRDye 700DX (IRDye 700DX NHS ester) | Dyes | MedChemExpress [medchemexpress.com]
2. Spectrum [IRDye 700DX] | AAT Bioquest [aatbio.com]
3. Multicolour Single Molecule Imaging in Cells with Near ... [pmc.ncbi.nlm.nih.gov]
4. Development of a red-shifted photosensitizer for near- ... [sciencedirect.com]
5. Infra-red Dyes to Deal with Autofluorescence Background [andor.oxinst.com]

6. IRDye 700DX-Labeled annexin V - Molecular Imaging and Contrast Agent Database (MICAD) - NCBI Bookshelf [ncbi.nlm.nih.gov]

To cite this document: Smolecule. [IRDye 700DX photophysical characteristics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b9106197#irdye-700dx-photophysical-characteristics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com